

Application Note: Preparation of 10PANX Stock Solutions

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Compound of Interest

Compound Name: 10PANX

Cat. No.: B612417

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Introduction

10PANX is a synthetic mimetic peptide that acts as a competitive inhibitor of Pannexin-1 (PANX1) channels.[1] PANX1 forms large-pore channels in the plasma membrane that are permeable to ions and small molecules, most notably adenosine triphosphate (ATP).[2][3] By blocking the opening of PANX1 channels, **10PANX** inhibits the release of ATP and subsequent activation of downstream signaling pathways, such as those mediated by the P2X7 receptor.[1] This mechanism makes **10PANX** a valuable tool for studying physiological and pathological processes involving PANX1, including inflammation, neuropathic pain, and apoptosis.[1][4] Proper preparation of **10PANX** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **10PANX** solutions.

Physicochemical and Solubility Data

Quantitative data for **10PANX** has been compiled from various suppliers and literature sources. Researchers should always refer to the batch-specific Certificate of Analysis for the most accurate molecular weight.[5]

Property	Data	Citations
Molecular Formula	C ₅₈ H ₇₉ N ₁₅ O ₁₆	[6]
Molecular Weight (M.Wt)	~1242.37 g/mol	[6]
Sequence	H-Trp-Arg-Gln-Ala-Ala-Phe-Val-Asp-Ser-Tyr-OH (WRQAAFVDSY)	[6]
Appearance	Lyophilized solid	[6]
Solubility in Water	- Soluble to 1 mg/mL.[5] - >10 mM.[7] - 11.11 mg/mL (8.94 mM); requires pH adjustment to 12 with 1 M NaOH.[1]	[1][5][7][8]
Solubility in DMSO	- Up to 50 mM.[6] - 6.67 mg/mL (5.37 mM); may require sonication.[1] - ≥124.2 mg/mL.[8]	[1][6][8]
Storage (Powder)	- Store at -20°C for up to 1 year.[1] - Store at -80°C for up to 2 years.[1]	[1]
Storage (Stock Solution)	- Store at -20°C for up to 1 month.[1] - Store at -80°C for up to 6 months.[1][7] Store in aliquots, sealed, and protected from light.[1]	[1][7]
Typical Working Conc.	- In Vitro: 50 µM - 300 µM.[1] [9] - In Vivo: 300 µM (intrathecal injection).[1]	[1][9]

Experimental Protocols

Safety Precautions: Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling chemical reagents.

Protocol 1: Preparation of Aqueous 10PANX Stock Solution (e.g., 10 mM)

This protocol is suitable for experiments where DMSO may interfere with the assay.

Materials:

- **10PANX** lyophilized powder
- Sterile, nuclease-free water
- Microcentrifuge tubes
- Vortex mixer
- Optional: 0.22 µm sterile syringe filter

Procedure:

- Calculate Required Mass: Determine the mass of **10PANX** powder needed to achieve the desired concentration and volume. Use the batch-specific molecular weight provided on the Certificate of Analysis.
 - Formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock solution (M.Wt = 1242.37 g/mol): $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 1242.37 \text{ g/mol} = 0.01242 \text{ g} = 12.42 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **10PANX** powder. As the peptide can be hygroscopic, perform this step quickly. For small quantities, it is advisable to dissolve the entire contents of the vial to avoid weighing errors.[\[10\]](#)
- Reconstitution: Add the appropriate volume of sterile water to the vial containing the **10PANX** powder.
- Dissolution: Vortex the solution thoroughly to dissolve the peptide. If precipitation occurs, gentle warming (e.g., in a 37°C water bath) or brief sonication can aid dissolution.[\[1\]](#)[\[10\]](#)

Some suppliers note that adjusting the pH to 12 with NaOH may be required for higher concentrations in water.[\[1\]](#)

- Sterilization (Optional but Recommended): For cell culture experiments, sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile tube.[\[1\]](#)
- Storage: Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to 6 months.[\[1\]](#)[\[7\]](#)

Protocol 2: Preparation of DMSO 10PANX Stock Solution (e.g., 50 mM)

DMSO is a common solvent for **10PANX**, achieving higher concentrations than water.

Materials:

- **10PANX** lyophilized powder
- Anhydrous, cell-culture grade DMSO (newly opened vial recommended)[\[1\]](#)
- Microcentrifuge tubes
- Vortex mixer
- Optional: Sonicator

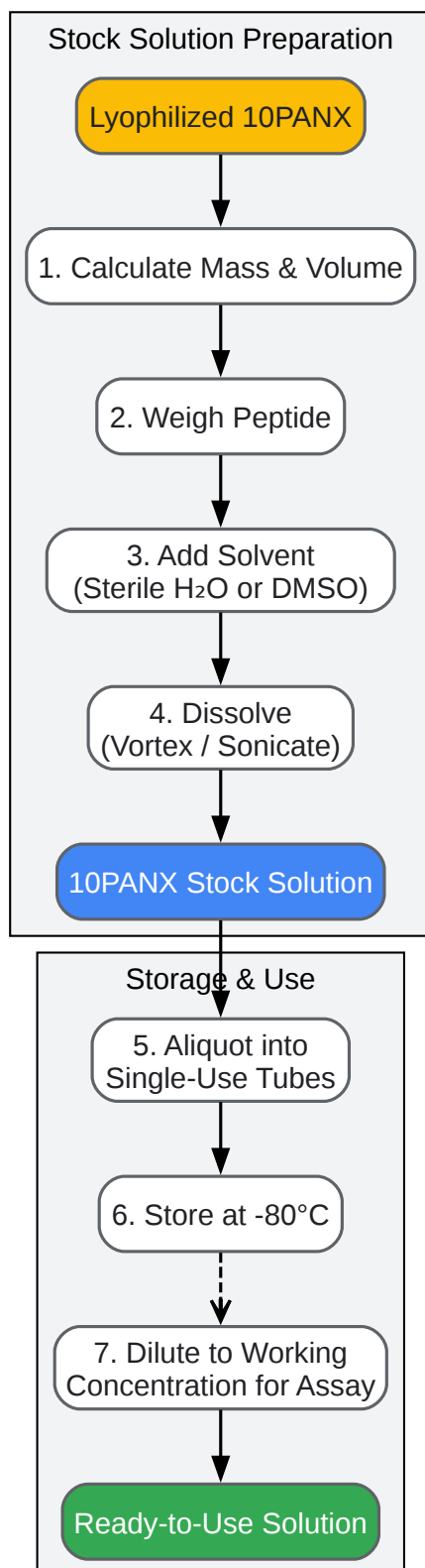
Procedure:

- Calculate Required Mass: Use the formula from Protocol 1 to calculate the required mass of **10PANX**.
 - Example for 1 mL of 50 mM stock solution (M.Wt = 1242.37 g/mol): Mass (g) = 0.050 mol/L × 0.001 L × 1242.37 g/mol = 0.0621 g = 62.1 mg
- Weighing: Accurately weigh the calculated amount of **10PANX** powder.
- Reconstitution: Add the appropriate volume of high-quality DMSO to the **10PANX** powder. Hygroscopic DMSO can significantly impact solubility, so use a fresh, anhydrous supply.[\[1\]](#)

- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, use an ultrasonic water bath for short intervals until the solution is clear.[\[1\]](#)
- Storage: Aliquot the DMSO stock solution into single-use volumes in appropriate tubes. Store sealed and protected from light at -80°C for up to 6 months.[\[1\]](#)

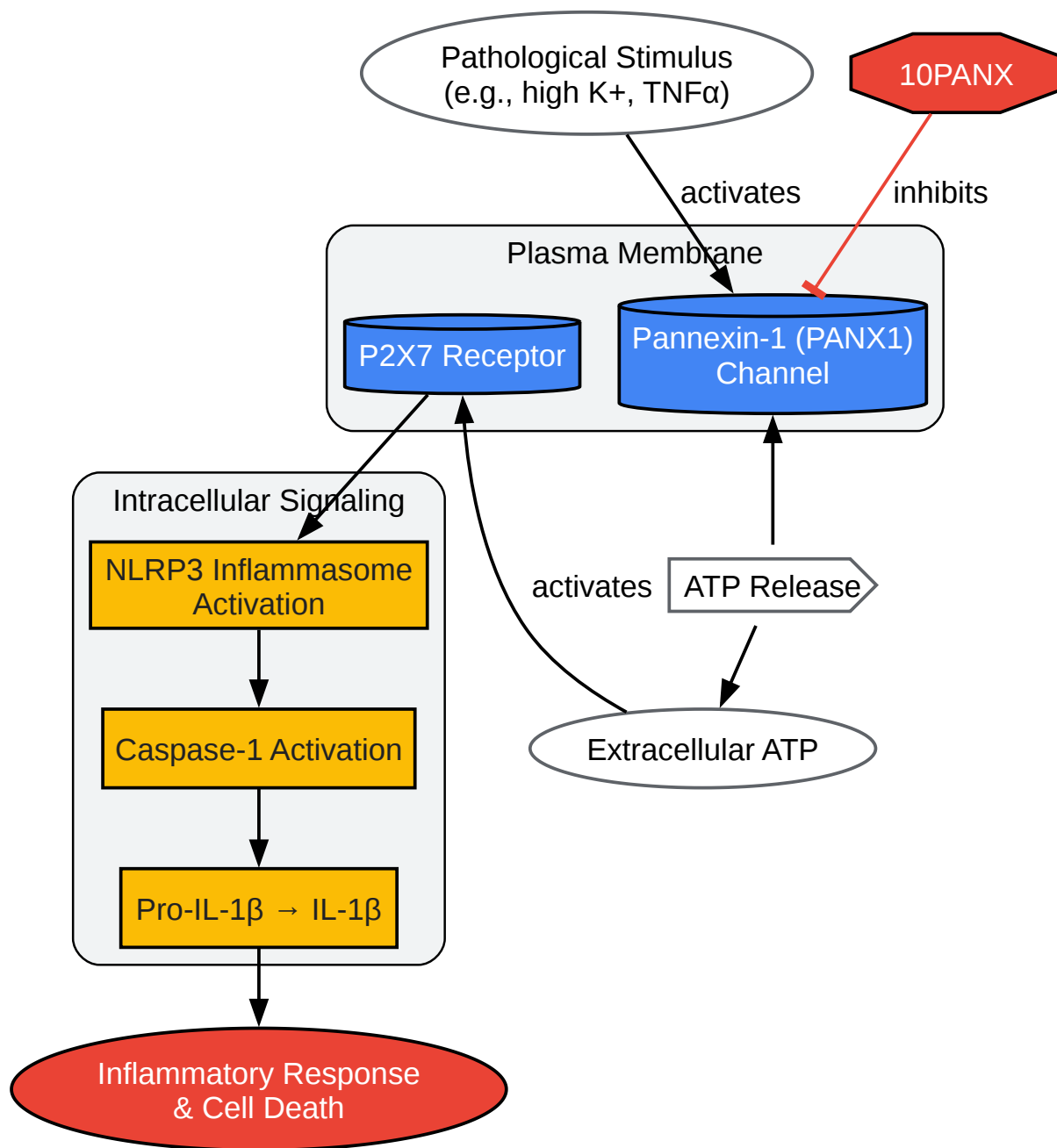
Note on Working Solutions: When preparing aqueous working solutions from a DMSO stock, dilute the stock solution at least 1/1000 to minimize the final DMSO concentration (typically $\leq 0.1\%$), which is non-toxic for most cell-based assays.[\[10\]](#) If a precipitate forms upon dilution into aqueous media, brief vortexing or warming may be required to redissolve it.[\[10\]](#)

Visualized Workflow and Signaling Pathway



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Caption: Workflow for preparing **10PANX** stock solutions.



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Caption: **10PANX** inhibits PANX1-mediated ATP release and inflammation.

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